

17:0-18:1 PE-d5 certificate of analysis

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Compound of Interest

Compound Name: 17:0-18:1 PE-d5

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An In-Depth Technical Guide to 1-Heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-18:1 PE-d5**)

This technical guide provides a comprehensive overview of the analytical characterization and biological significance of 1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-18:1 PE-d5**). Designed for researchers, scientists, and drug development professionals, this document outlines the physicochemical properties, analytical methodologies, and key cellular pathways associated with this deuterated phosphatidylethanolamine standard.

Physicochemical Properties

The fundamental characteristics of **17:0-18:1 PE-d5** are summarized in the table below. These properties are essential for its application as an internal standard in mass spectrometry-based lipidomics.

Property	Value
Chemical Name	1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5
Synonyms	17:0-18:1 PE-d5
Molecular Formula	C42H77D5NO8P
Molecular Weight	769.13 g/mol
Physical State	Solid
Purity	≥99%
Storage	-20°C

Analytical Specifications

A certificate of analysis for a high-purity standard like **17:0-18:1 PE-d5** would typically include the following specifications, ensuring its suitability for quantitative applications.

Parameter	Specification	Method
Purity	≥99%	High-Performance Liquid Chromatography (HPLC)
Identity	Conforms to structure	Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR)
Concentration	Provided as a stock solution (e.g., 1 mg/mL in chloroform)	Gravimetric analysis with confirmation by HPLC-MS
Deuterium Incorporation	≥98%	Mass Spectrometry

Experimental Protocols

The accurate quantification of phosphatidylethanolamines in biological samples is commonly achieved using liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[1] **17:0-18:1**

PE-d5 serves as an ideal internal standard for this purpose due to its structural similarity to endogenous PE species and its distinct mass.

Protocol: Quantification of Phosphatidylethanolamine by HPLC-MS/MS

1. Sample Preparation (Lipid Extraction):

- Biological samples (e.g., plasma, cell lysates) are homogenized.
- Lipids are extracted using a solvent system such as chloroform:methanol (2:1, v/v).
- The organic phase, containing the lipids, is collected and dried under a stream of nitrogen.
- The dried lipid extract is reconstituted in a suitable solvent (e.g., methanol) for LC-MS/MS analysis.

2. HPLC Separation:

- Column: A C18 reversed-phase column is typically used for separating lipid species based on their acyl chain length and degree of unsaturation.[\[2\]](#)
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium acetate.[\[2\]](#)
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium acetate.[\[2\]](#)
- Gradient Elution: A gradient from a lower to a higher concentration of mobile phase B is employed to elute the different lipid classes.
- Flow Rate: 0.5 mL/min.[\[2\]](#)
- Column Temperature: 50°C.[\[2\]](#)

3. Mass Spectrometry Detection:

- Ionization Mode: Electrospray ionization (ESI) in both positive and negative ion modes is used.[\[2\]](#) The negative ion mode is often preferred for providing structural information about the acyl chains.[\[3\]](#)

- **Multiple Reaction Monitoring (MRM):** Specific precursor-to-product ion transitions are monitored for the analyte and the internal standard. For **17:0-18:1 PE-d5**, the precursor ion would be its molecular mass, and the product ions would correspond to fragments of the molecule.
- **Data Analysis:** The peak area of the endogenous PE species is normalized to the peak area of the **17:0-18:1 PE-d5** internal standard to correct for variations in sample preparation and instrument response.

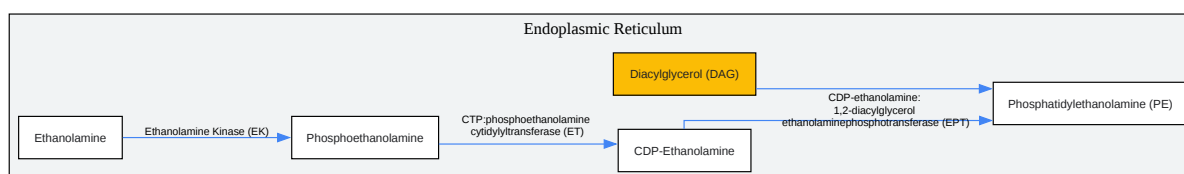
Cellular Functions and Signaling Pathways

Phosphatidylethanolamine (PE) is the second most abundant phospholipid in mammalian cells, playing crucial roles in membrane structure and cellular processes.[4] It is a key component of the inner leaflet of the plasma membrane and is particularly enriched in the inner mitochondrial membrane.[4] PE is involved in membrane fusion, protein folding, and serves as a precursor for the synthesis of other lipids and signaling molecules.[5][6]

Biosynthesis of Phosphatidylethanolamine

There are two primary pathways for PE biosynthesis in eukaryotic cells: the CDP-ethanolamine (Kennedy) pathway and the phosphatidylserine decarboxylase pathway.[7]

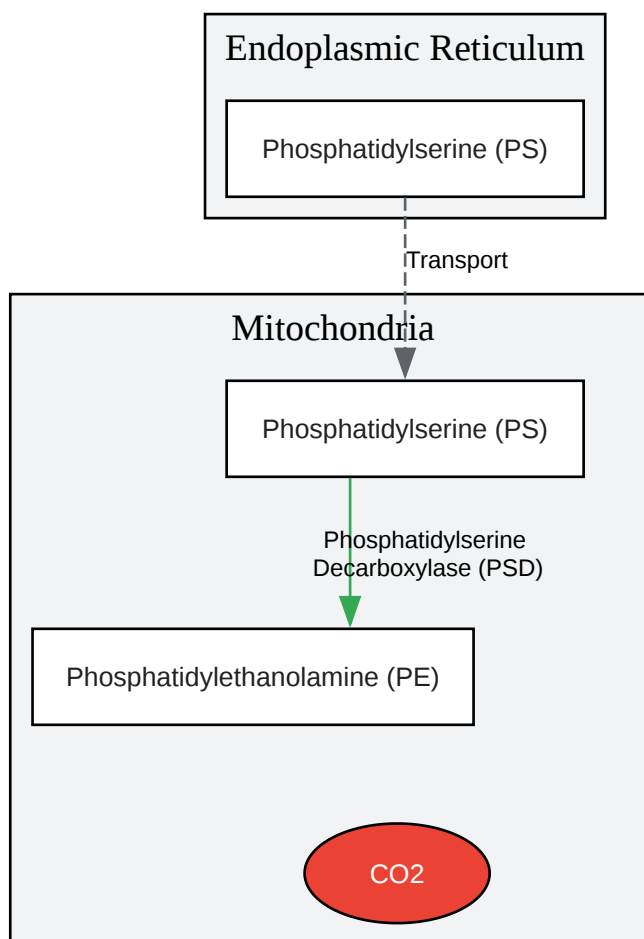
1. **The CDP-Ethanolamine (Kennedy) Pathway:** This pathway primarily occurs in the endoplasmic reticulum and involves three enzymatic steps to synthesize PE from ethanolamine and diacylglycerol.[7]



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The CDP-Ethanolamine (Kennedy) Pathway for PE Synthesis.

2. The Phosphatidylserine Decarboxylase Pathway: This pathway is located in the mitochondria and synthesizes PE from phosphatidylserine (PS). PS is synthesized in the endoplasmic reticulum and transported to the mitochondria.[7]

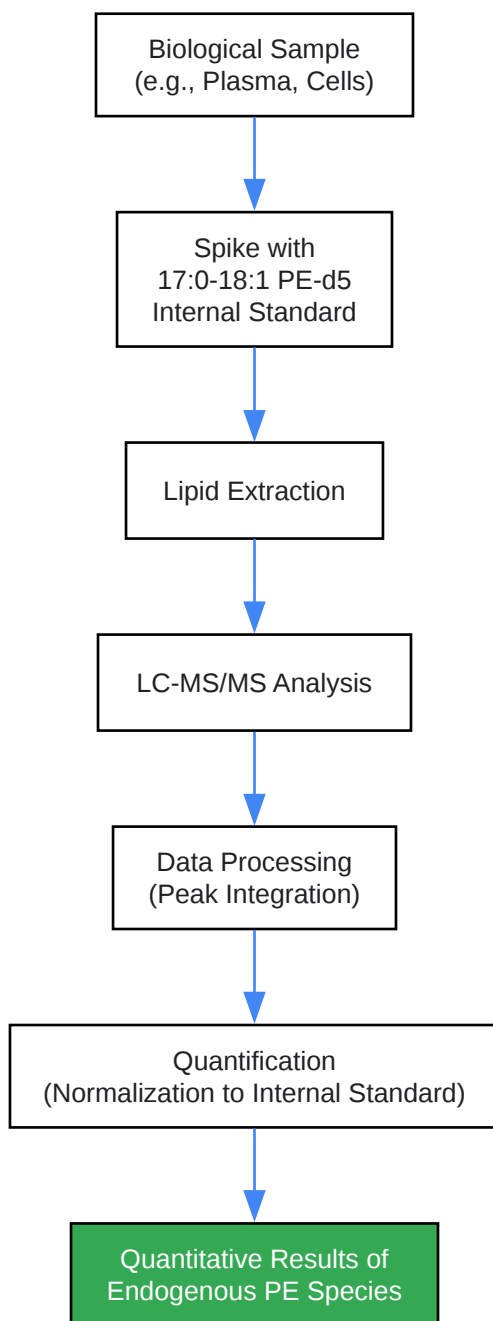


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The Phosphatidylserine Decarboxylase Pathway for PE Synthesis.

Example Analytical Workflow

The following diagram illustrates a typical workflow for a lipidomics experiment using a deuterated internal standard like **17:0-18:1 PE-d5**.



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A typical workflow for quantitative lipidomics analysis.

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